

Technical Support Center: (Rac)-JBJ-04-125-02

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Rac)-JBJ-04-125-02

Cat. No.: B15614070

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the preparation of **(Rac)-JBJ-04-125-02** stock solutions. Below you will find frequently asked questions (FAQs) and a troubleshooting guide to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-JBJ-04-125-02** and what are its primary uses in research?

(Rac)-JBJ-04-125-02 is a racemate of JBJ-04-125-02, which is a potent, mutant-selective, and orally active allosteric inhibitor of the Epidermal Growth Factor Receptor (EGFR).^{[1][2][3][4]} It is primarily used in cancer research, particularly in studies involving non-small cell lung cancer (NSCLC), to investigate EGFR signaling pathways and to overcome drug resistance.^{[5][6][7]}

Q2: What are the key chemical properties of **(Rac)-JBJ-04-125-02**?

The key chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₉ H ₂₆ FN ₅ O ₃ S
Molecular Weight	543.61 g/mol [1][8]
Appearance	Solid powder[5]
Purity	>98%[5][8]
CAS Number	2140807-05-0[5][8]

Q3: In which solvents is **(Rac)-JBj-04-125-02** soluble?

(Rac)-JBj-04-125-02 is soluble in Dimethyl sulfoxide (DMSO).[5][8] It is reported to have a solubility of up to 100 mg/mL in fresh DMSO.[1] The compound is insoluble in water and ethanol.[1]

Q4: How should **(Rac)-JBj-04-125-02** powder and stock solutions be stored?

Proper storage is crucial to maintain the stability and activity of the compound.

Form	Storage Temperature	Duration
Powder (Lyophilized)	-20°C	Up to 3 years[1][2]
Stock Solution in DMSO	-80°C	Up to 1 year[1]
-20°C	Up to 1 month[1][2]	

Note: It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[1][2]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **(Rac)-JBj-04-125-02**.

Materials:

- **(Rac)-JBJ-04-125-02** powder
- Anhydrous/fresh Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **(Rac)-JBJ-04-125-02** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of the compound using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.436 mg of **(Rac)-JBJ-04-125-02** (based on a molecular weight of 543.61 g/mol).
- **Dissolve:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. For 5.436 mg, add 1 mL of DMSO.
- **Mix:** Gently vortex the solution until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot:** Dispense the stock solution into single-use, sterile cryovials.
- **Store:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Troubleshooting Guide

This guide addresses potential issues that may arise during the preparation and handling of **(Rac)-JBJ-04-125-02** stock solutions.

Q5: The compound is not dissolving completely in DMSO. What should I do?

- Issue: Incomplete dissolution can be due to several factors.
- Solution:
 - Verify DMSO Quality: Ensure you are using fresh, anhydrous DMSO. DMSO is hygroscopic and absorbed moisture can significantly decrease the solubility of compounds.^[1]
 - Increase Mixing: Continue to vortex the solution for a longer period. Gentle warming in a water bath (not exceeding 37°C) can also help.
 - Sonication: Brief sonication in a water bath can assist in breaking up any aggregates and enhance dissolution.
 - Check Concentration: Re-verify your calculations to ensure you have not exceeded the solubility limit (100 mg/mL).

Q6: The stock solution appears cloudy or has precipitated after storage. Can it still be used?

- Issue: Precipitation upon storage can occur, especially after freeze-thaw cycles or if the storage temperature fluctuates.
- Solution:
 - Re-dissolve: Warm the vial to room temperature and then gently warm it in a 37°C water bath for a few minutes. Vortex thoroughly to see if the precipitate re-dissolves.
 - Sonication: If warming and vortexing are insufficient, brief sonication may help.
 - Caution: If the precipitate does not go back into solution, it is recommended to prepare a fresh stock solution. Using a solution with precipitate will lead to inaccurate dosing in your experiments. To avoid this, always aliquot the stock solution into single-use vials.

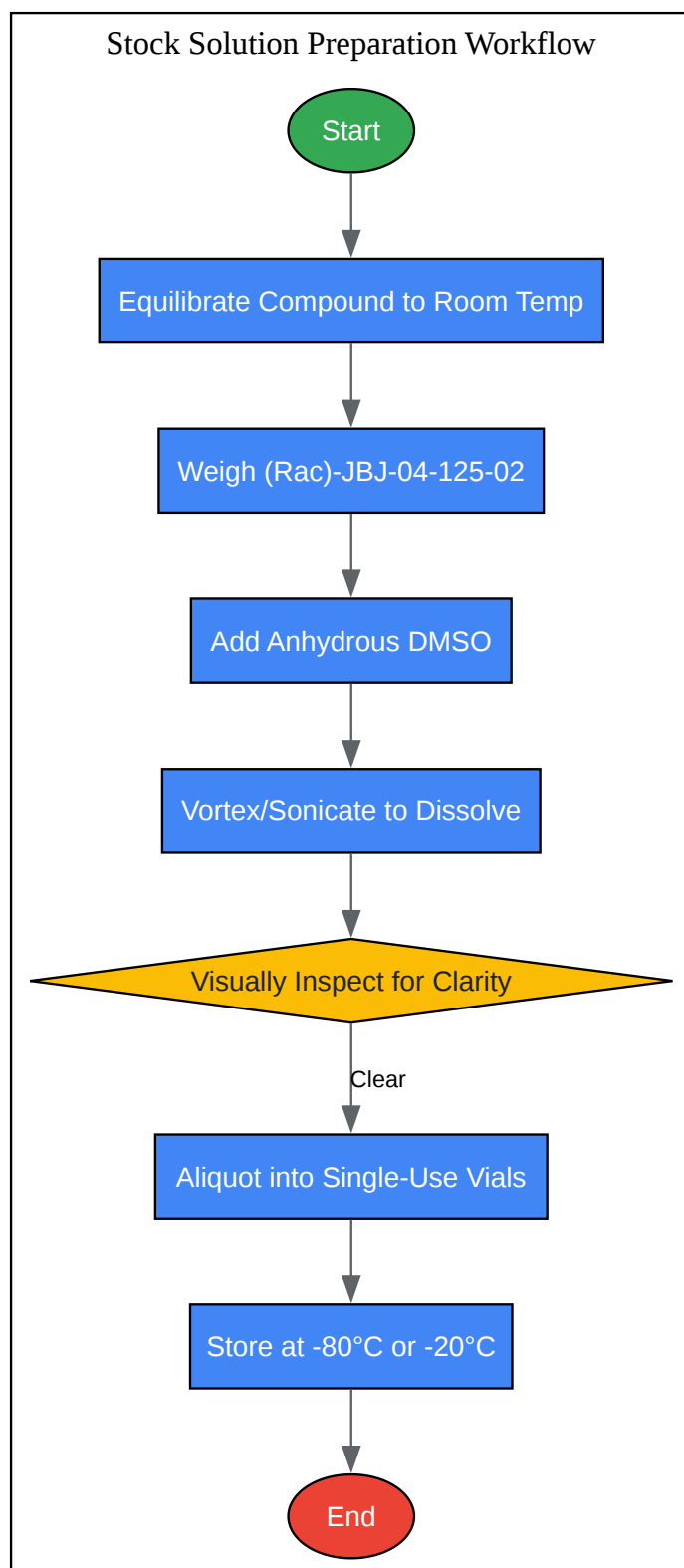
Q7: The stock solution has changed color. Is it still viable?

- Issue: A color change can indicate degradation of the compound or contamination.

- Solution:
 - Assess Storage Conditions: Review your storage procedures. Was the solution exposed to light for an extended period? Was it stored at the correct temperature?
 - Recommendation: It is generally not advisable to use a stock solution that has changed color, as the integrity of the compound may be compromised. Preparing a fresh stock solution is the safest approach to ensure the reliability of your experimental results.

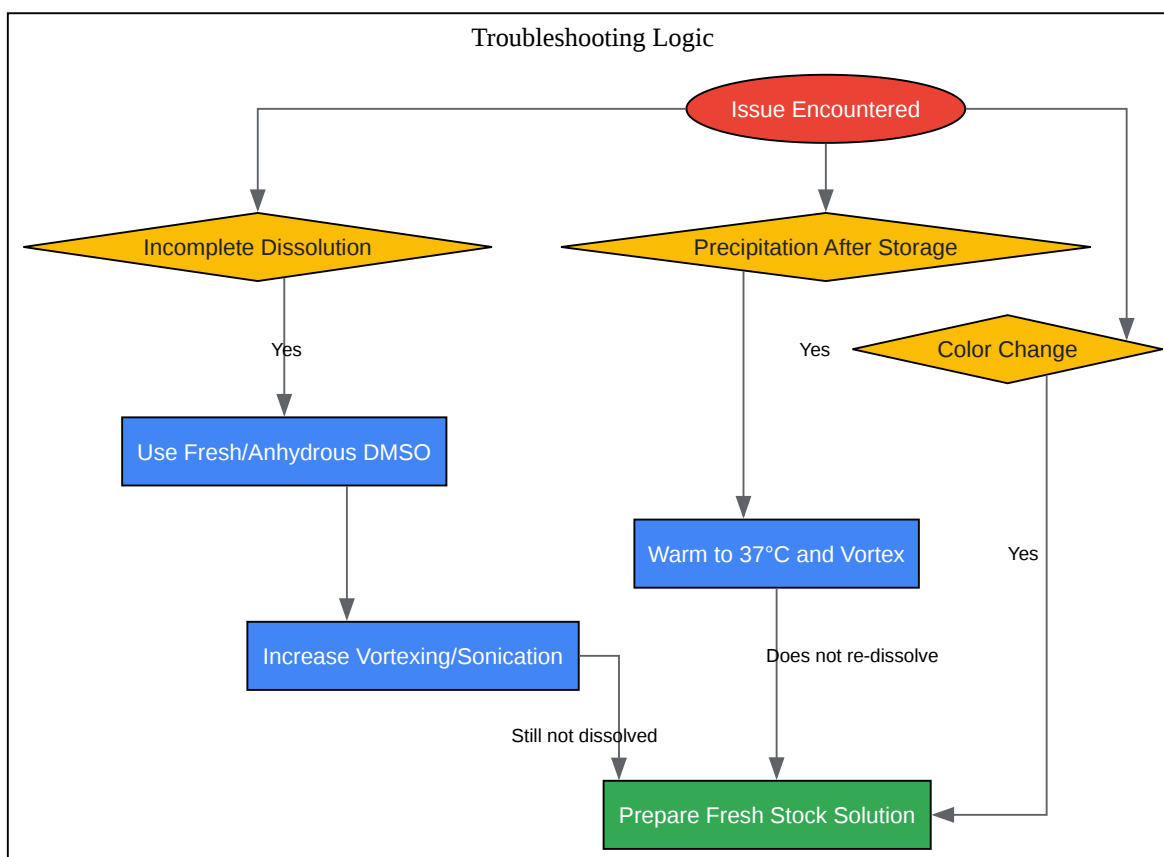
Visual Workflow and Logic Diagrams

Below are diagrams illustrating the experimental workflow for preparing stock solutions and the logical steps for troubleshooting common issues.



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Caption: Workflow for preparing **(Rac)-JBJ-04-125-02** stock solutions.



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Caption: Troubleshooting guide for common stock solution issues.

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- To cite this document: BenchChem. [Technical Support Center: (Rac)-JBJ-04-125-02]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614070/docs#technical-support-center-rac-jbj-04-125-02\]](https://www.benchchem.com/product/b15614070/docs#technical-support-center-rac-jbj-04-125-02)

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